

using 4-Chloro-n-cyclopropyl-3-nitrobenzamide as a chemical intermediate

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Compound of Interest

Compound Name: 4-Chloro-n-cyclopropyl-3-nitrobenzamide

CAS No.: 90797-58-3

Cat. No.: B1616967

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Application Note: Strategic Utilization of **4-Chloro-N-cyclopropyl-3-nitrobenzamide** in Medicinal Chemistry

Executive Summary

This guide details the strategic application of **4-Chloro-N-cyclopropyl-3-nitrobenzamide** as a high-value scaffold in drug discovery. Unlike generic intermediates, this compound offers a unique "Push-Pull-Direct" reactivity profile:

- **Activate:** The ortho-nitro group strongly activates the C4-chlorine for Nucleophilic Aromatic Substitution ().
- **Direct:** The N-cyclopropyl amide acts as a stable pharmacophore often required for kinase hydrophobic pockets (e.g., p38 MAPK inhibitors) while resisting hydrolysis under standard reaction conditions.

- Transform: The nitro group serves as a latent aniline equivalent, enabling the rapid construction of benzimidazoles and quinazolines.

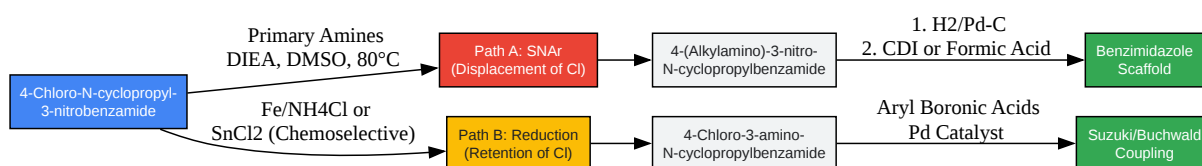
This protocol focuses on divergent synthesis: leveraging the scaffold to generate libraries of bioactive heterocycles.

Chemical Profile & Strategic Value

Property	Specification	Strategic Implication
CAS Number	90797-58-3	Unique identifier for procurement/registration.
Molecular Formula		MW: 240.64 g/mol .
Electronic State	Electron-Deficient Ring	Highly reactive toward nucleophiles at C4.
Solubility	DMSO, DMF, DCM, EtOAc	Compatible with both polar () and non-polar (coupling) solvents.
Stability	Acid/Base Stable Amide	The cyclopropyl amide tolerates mild acidic/basic workups without hydrolysis.

Logical Reaction Pathways

The utility of this intermediate lies in its ability to branch into two distinct chemical spaces.



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Figure 1: Divergent synthetic pathways available from the core scaffold.

Detailed Experimental Protocols

Protocol A: Nucleophilic Aromatic Substitution ()

Objective: Functionalization of the C4 position with primary or secondary amines. **Mechanism:** The electron-withdrawing nitro group at C3 reduces electron density at C4, facilitating attack by nucleophiles.

Reagents:

- Substrate: **4-Chloro-N-cyclopropyl-3-nitrobenzamide** (1.0 equiv)
- Nucleophile: Primary/Secondary Amine (1.2 equiv)
- Base:
 - Diisopropylethylamine (DIEA) (2.0 equiv)
- Solvent: Anhydrous DMSO or DMF (Concentration: 0.2 M)

Step-by-Step Procedure:

- Setup: In a reaction vial equipped with a magnetic stir bar, dissolve the substrate in anhydrous DMSO.
- Addition: Add DIEA followed by the amine nucleophile.
- Reaction: Heat the mixture to 80°C for 4–6 hours.
 - Note: Reaction progress is monitored by LC-MS.[1] The chloride displacement is typically quantitative.
- Workup (Precipitation Method):
 - Cool the reaction mixture to room temperature.
 - Slowly pour the mixture into 10 volumes of ice-cold water with vigorous stirring.

- The product typically precipitates as a bright yellow/orange solid.
- Isolation: Filter the solid, wash with water (), and dry under vacuum at 45°C.

Validation:

- LC-MS: Look for Mass Shift:
.
- Appearance: Product is usually a yellow solid (nitroanilines are colored).

Protocol B: Chemoselective Nitro Reduction (Retaining Chlorine)

Objective: Reduce the nitro group to an aniline without dehalogenating the C4-chlorine.

Challenge: Standard catalytic hydrogenation (

, Pd/C) will often cleave the C-Cl bond (hydrogenolysis). Solution: Use Iron/Ammonium Chloride or Tin(II) Chloride.^[1]

Reagents:

- Substrate: **4-Chloro-N-cyclopropyl-3-nitrobenzamide** (1.0 equiv)
- Reductant: Iron Powder (5.0 equiv)
- Additive: Ammonium Chloride () (5.0 equiv)
- Solvent: Ethanol/Water (4:1 ratio)

Step-by-Step Procedure:

- Setup: Suspend substrate and
in Ethanol/Water in a round-bottom flask.

- Activation: Heat to 60°C. Add Iron powder in portions over 15 minutes.
- Reflux: Heat to reflux (approx. 80°C) for 2–3 hours.
 - Visual Cue: The yellow suspension will turn dark grey/black (iron oxide formation).
- Filtration: Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
- Concentration: Evaporate the ethanol under reduced pressure.
- Extraction: Dilute the aqueous residue with EtOAc, wash with brine, dry over
, and concentrate.

Validation:

- LC-MS: Mass Shift:

(Loss of

, gain of

).
- NMR: Disappearance of the downfield aromatic protons ortho to the nitro group; appearance of broad singlet (

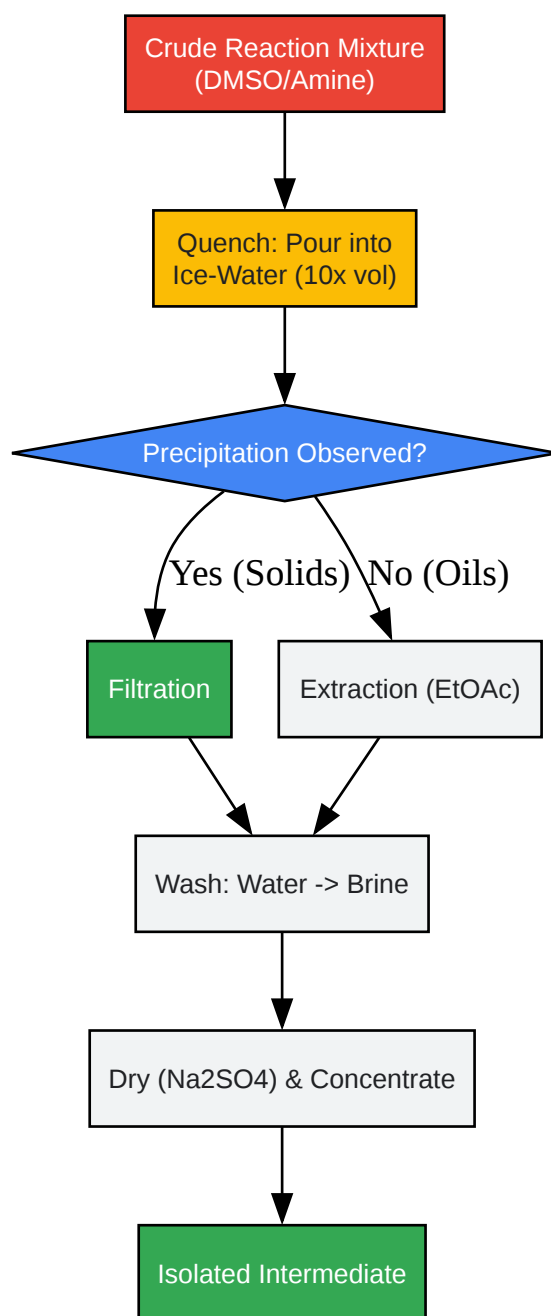
) around 3.5–5.0 ppm.

Application: Synthesis of Benzimidazole Kinase Inhibitors

A primary application of this intermediate is the construction of benzimidazole cores, a privileged scaffold in kinase inhibition (e.g., p38, VEGFR).

Workflow:

- Displacement: React **4-Chloro-N-cyclopropyl-3-nitrobenzamide** with an amine (e.g., methylamine).
 - Result: 4-(Methylamino)-3-nitro-N-cyclopropylbenzamide.
- Reduction: Reduce the nitro group using /Pd-C (Dehalogenation is not a concern here as Cl is already gone).^[2]
 - Result: 3-Amino-4-(methylamino)-N-cyclopropylbenzamide (a vicinal diamine).
- Cyclization: Treat the diamine with Carbonyldiimidazole (CDI) or Triphosgene.
 - Result: A 2-oxo-benzimidazole derivative.



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Figure 2: Standard Workup Protocol for reactions involving this intermediate.

Safety & Handling

- Nitro Compounds: Potentially explosive if heated to dryness under pressure. Always maintain inert atmosphere during scale-up.

- Skin Sensitization: Benzamides and their precursors are potential skin sensitizers. Use nitrile gloves and work in a fume hood.
- Waste Disposal: Aqueous waste from the Iron reduction contains heavy metals (Fe) and should be disposed of according to heavy metal waste protocols.

References

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